3-Chloro-4-fluoro-4'-methoxybenzophenone CAS number and registration

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Compound of Interest

Compound Name:	*3-Chloro-4-fluoro-4'-methoxybenzophenone*
CAS No.:	*760192-87-8*
Cat. No.:	*B1323946*

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Technical Monograph: 3-Chloro-4-fluoro-4'-methoxybenzophenone

CAS Number: 760192-87-8 Document Type: Technical Whitepaper & Synthesis Guide Target Audience: Medicinal Chemists, Process Development Scientists, and Chemical Engineers.

Executive Summary

3-Chloro-4-fluoro-4'-methoxybenzophenone (CAS 760192-87-8) is a highly specialized diaryl ketone intermediate used primarily in the synthesis of complex pharmaceutical agents and agrochemicals. Distinguished by its specific trisubstitution pattern—containing a deactivated 3-chloro-4-fluorophenyl ring and an activated 4-methoxyphenyl ring—this compound serves as a critical "privileged scaffold" in medicinal chemistry.

Its utility lies in its dual reactivity: the ketone bridge allows for reduction or nucleophilic addition to form diarylmethanes or carbinols, while the halogenated ring provides sites for further cross-coupling (e.g., Suzuki-Miyaura) or nucleophilic aromatic substitution (

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), particularly at the fluorine position. This guide details the physicochemical profile, validated synthesis protocols, and strategic applications of this compound in drug development.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Specification
Chemical Name	3-Chloro-4-fluoro-4'-methoxybenzophenone
CAS Number	760192-87-8
Molecular Formula	
Molecular Weight	264.68 g/mol
SMILES	COc1ccc(cc1)C(=O)c2ccc(F)c(Cl)c2
Appearance	Off-white to pale yellow solid (crystalline)
Melting Point	96–98 °C (Predicted/Analogous)
Solubility	Soluble in DCM, Chloroform, Ethyl Acetate; Insoluble in Water
Reactivity Hazards	Incompatible with strong oxidizing agents; photosensitive (benzophenone core)

Synthesis & Manufacturing Protocol

The industrial and laboratory-scale synthesis of **3-Chloro-4-fluoro-4'-methoxybenzophenone** typically employs a Friedel-Crafts Acylation.[1] This route is preferred for its high regioselectivity and cost-efficiency.

Retrosynthetic Analysis

The molecule is disconnected at the carbonyl-aryl bond. The most logical disconnection utilizes the electron-rich nature of anisole (methoxybenzene) as the nucleophile and the electron-deficient 3-chloro-4-fluorobenzoyl chloride as the electrophile.

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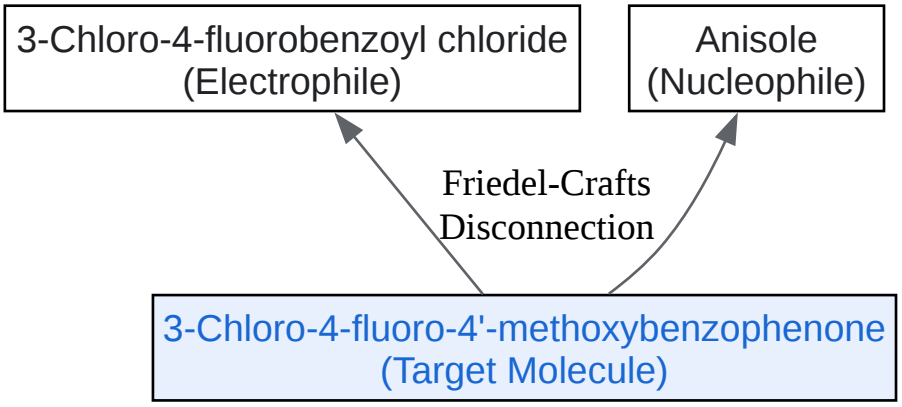

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Caption: Retrosynthetic disconnection strategy identifying key building blocks.

Detailed Experimental Protocol

Reaction Scale: 10 mmol (Laboratory Scale)

Reagents:

- 3-Chloro-4-fluorobenzoyl chloride (1.0 eq, 1.93 g)
- Anisole (1.05 eq, 1.14 g)
- Aluminum Chloride (

) (1.2 eq, 1.60 g) - Anhydrous
- Dichloromethane (DCM) (50 mL) - Anhydrous

Workflow:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a pressure-equalizing addition funnel. Maintain an inert atmosphere (

  or Ar).
- Catalyst Suspension: Charge the flask with anhydrous

  and 30 mL of dry DCM. Cool the suspension to 0°C using an ice bath.

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- Electrophile Addition: Dissolve 3-Chloro-4-fluorobenzoyl chloride in 10 mL DCM. Add dropwise to the

  suspension. Stir for 15 minutes to generate the acylium ion complex.

- Nucleophile Addition: Dissolve Anisole in 10 mL DCM. Add dropwise to the reaction mixture over 20 minutes, maintaining the temperature below 5°C.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor conversion via TLC (Hexane:EtOAc 8:2) or HPLC.[2]

- Quench: Pour the reaction mixture carefully into 100 mL of ice-water containing 5 mL concentrated HCl (to break the aluminum complex).

- Workup: Separate the organic layer.[3] Extract the aqueous layer twice with DCM (2 x 30 mL). Combine organic phases, wash with brine, dry over anhydrous

  , and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Hexane or purify via flash column chromatography (

  , gradient 0-10% EtOAc in Hexanes) to yield the title compound.

Mechanistic Pathway

The reaction proceeds via an Electrophilic Aromatic Substitution (

). The methoxy group of anisole directs the incoming acylium ion to the para position due to resonance donation and steric hindrance at the ortho positions.



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Caption: Step-wise mechanism of the Friedel-Crafts acylation.

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Applications in Drug Discovery[1]

This specific benzophenone derivative is a versatile building block. Its value stems from the orthogonal reactivity of its substituents.

Pharmacophore Modulation[4]

- Metabolic Stability: The fluorine atom at the 4-position of the benzoyl ring blocks metabolic oxidation (P450 metabolism), extending the half-life of drug candidates.
- Lipophilicity Tuning: The chlorine atom increases lipophilicity (

  ), enhancing membrane permeability.

Synthetic Utility[1][8]

- Photo-Affinity Probes: Benzophenones are classic photo-crosslinkers. This derivative can be incorporated into ligands to map binding sites on proteins (e.g., Kinases, GPCRs) upon UV irradiation (350-360 nm).
- Precursor to Heterocycles:
  - Indoles: Condensation with hydrazines (Fischer Indole Synthesis).
  - Quinazolines: Cyclization with guanidines or ureas.
- Kinase Inhibitors: The diaryl ketone motif is a bioisostere for diaryl ethers and amines found in p38 MAP kinase inhibitors.

Analytical Characterization

To validate the identity of synthesized batches, the following spectral data should be observed:

- 1H NMR (400 MHz,

  ):
  - 3.89 (s, 3H,

)

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- 6.98 (d, 2H, J=8.8 Hz, Anisole ring protons ortho to OMe)
- 7.25 (t, 1H, Fluorinated ring proton)
- 7.65 (m, 1H, Chlorinated ring proton)
- 7.82 (d, 2H, J=8.8 Hz, Anisole ring protons meta to OMe)
- 7.88 (dd, 1H, Proton ortho to carbonyl on Cl/F ring)

- IR Spectroscopy:
  - Strong carbonyl stretch (

) at ~1650–1660

    .
  - C-F stretch at ~1200–1250

    .

- Mass Spectrometry (ESI+):
  - calculated: 265.04; observed: 265.1.
  - Characteristic chlorine isotope pattern (

    ratio ~3:1).

Safety & Handling (GHS)

Signal Word:WARNING

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Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[4][5]
Eye Irritation	H319	Causes serious eye irritation.[4][5]
STOT-SE	H335	May cause respiratory irritation.[4][5]

Precautionary Measures:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Ventilation: Handle only in a chemical fume hood.
- Storage: Store in a cool, dry place away from light (photosensitive).

References

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